

"Antifungal agent 1" interference with other compounds in vitro

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Antifungal agent 1	
Cat. No.:	B560594	Get Quote

Technical Support Center: Antifungal Agent 1

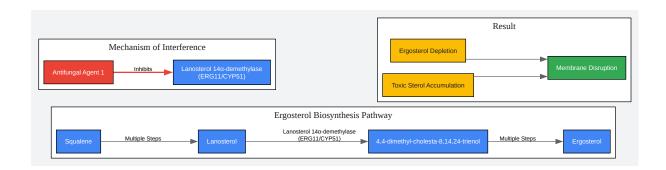
Welcome to the technical support center for **Antifungal Agent 1**. This resource provides researchers, scientists, and drug development professionals with detailed troubleshooting guides and frequently asked questions regarding the in vitro use of **Antifungal Agent 1**.

Frequently Asked Questions (FAQs)

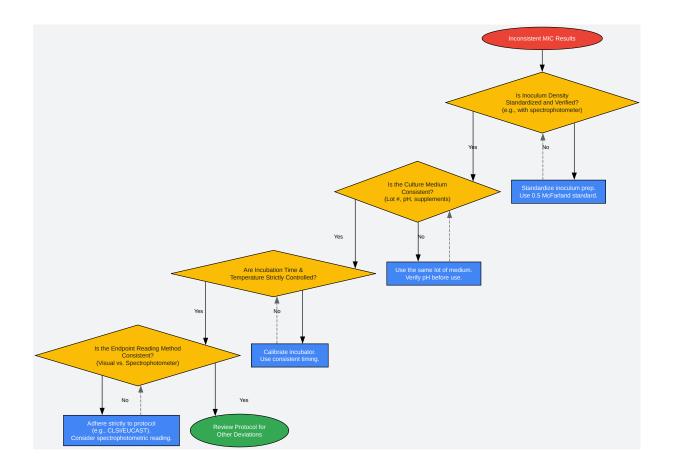
Q1: What is the mechanism of action for Antifungal Agent 1?

A1: **Antifungal Agent 1** belongs to the azole class of antifungal drugs. Its primary mechanism of action is the inhibition of the fungal cytochrome P450 enzyme, lanosterol 14α -demethylase (encoded by the ERG11 gene).[1][2] This enzyme is a critical component of the ergosterol biosynthesis pathway.[3][4] By inhibiting this step, **Antifungal Agent 1** depletes ergosterol, an essential component of the fungal cell membrane, and leads to the accumulation of toxic 14α -methylated sterol precursors.[3][5] This disruption of membrane integrity and function ultimately inhibits fungal growth.[2][6]

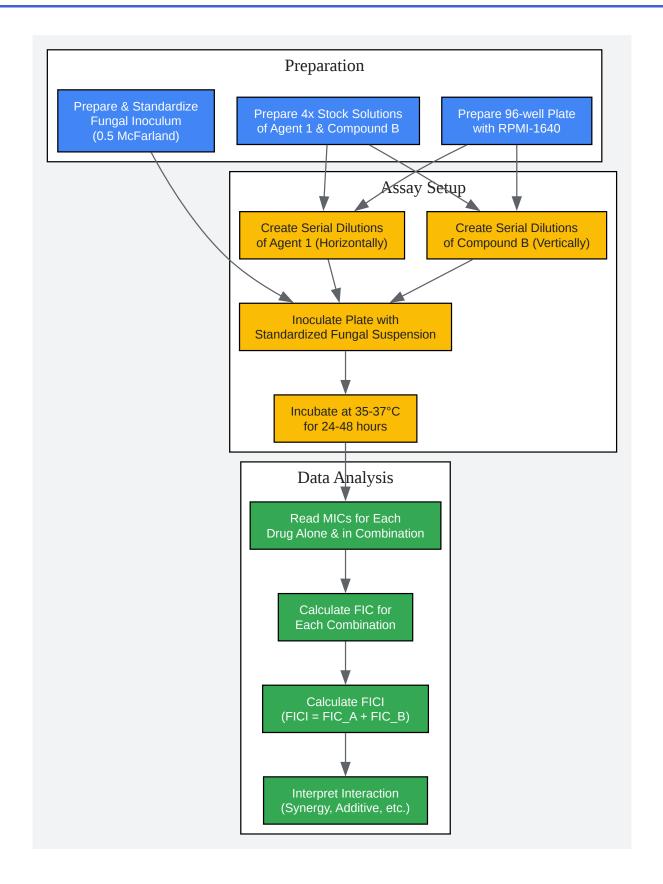












Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. studysmarter.co.uk [studysmarter.co.uk]
- 2. Mechanisms of action in antifungal drugs | Research Starters | EBSCO Research [ebsco.com]
- 3. reelmind.ai [reelmind.ai]
- 4. Azole antifungals Life Worldwide [en.fungaleducation.org]
- 5. Azole Combinations and Multi-Targeting Drugs That Synergistically Inhibit Candidozyma auris PMC [pmc.ncbi.nlm.nih.gov]
- 6. Antifungal Ergosterol Synthesis Inhibitors StatPearls NCBI Bookshelf [ncbi.nlm.nih.gov]
- To cite this document: BenchChem. ["Antifungal agent 1" interference with other compounds in vitro]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b560594#antifungal-agent-1-interference-with-other-compounds-in-vitro]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com